

Biocidal Spectrum of Sodium 2-Benzyl-4-Chlorophenolate: A Technical Guide

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Compound of Interest

Compound Name: Sodium 2-benzyl-4-chlorophenolate

CAS No.: 3184-65-4

Cat. No.: B1629879

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Executive Summary

Sodium 2-benzyl-4-chlorophenolate (CAS: 3184-65-4), the water-soluble salt of 2-benzyl-4-chlorophenol (Clorophene), represents a critical class of phenolic antimicrobials. Unlike quaternary ammonium compounds (QACs) or oxidizers, this compound offers a unique balance of tuberculocidal activity, soil tolerance, and broad-spectrum efficacy.

This guide analyzes the biocidal spectrum of the compound, emphasizing the critical physicochemical relationship between the sodium salt (delivery form) and the undissociated phenol (active moiety). It provides researchers with actionable protocols for efficacy validation, specifically addressing the pH-dependency often overlooked in standard screening.

Chemical Identity & The "Active Moiety" Dynamic

To understand the biocidal spectrum, one must first master the solution chemistry. **Sodium 2-benzyl-4-chlorophenolate** is a prodrug-like delivery system.

- **The Salt (Delivery):** Highly water-soluble, alkaline pH. In this state (phenolate ion), the molecule is charged and cannot easily penetrate the microbial lipid bilayer.
- **The Phenol (Active):** Upon pH reduction (neutralization), the salt converts to 2-benzyl-4-chlorophenol. This lipophilic, undissociated molecule is the biocidal agent.

Critical Formulation Insight: Efficacy is inversely proportional to pH. At pH > 10, the compound exists primarily as the inactive phenolate. At pH < 9, the equilibrium shifts toward the active phenol.

Property	Sodium Salt (CAS 3184-65-4)	Parent Phenol (CAS 120-32-1)
Solubility	Water: >20% (w/w)	Water: <0.1% (Insoluble)
pH (1% soln)	Alkaline (~9.5 - 10.5)	Acidic/Neutral
Membrane Permeability	Low (Charged)	High (Lipophilic)

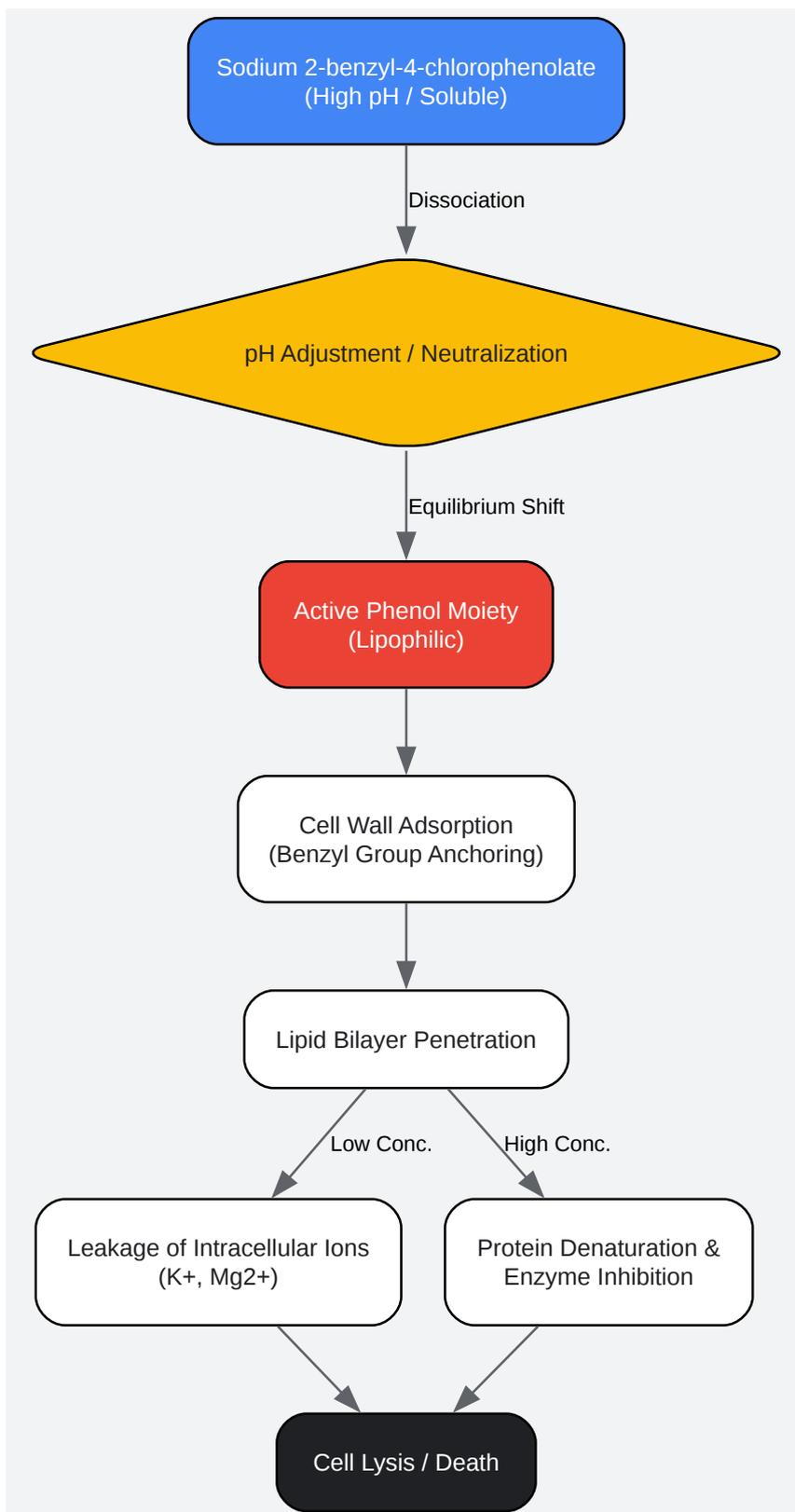
Mechanism of Action (MOA)[1]

The biocidal activity is driven by the partition coefficient of the benzyl-substituted phenol. The mechanism is concentration-dependent, transitioning from bacteriostatic to bactericidal.

Primary Pathway: Membrane Disruption

- Adsorption: The hydrophobic benzyl group anchors the molecule into the bacterial cell wall.
- Penetration: The molecule migrates into the lipid bilayer.
- Disruption: It interferes with the proton motive force (PMF), causing leakage of intracellular ions (,).
- Coagulation: At high concentrations, it precipitates cytoplasmic proteins (cytolysis).

Diagram 1: Mechanism of Action Pathway



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Caption: The activation pathway from the solubilized sodium salt to the active phenol, leading to membrane disruption and cell death.

Biocidal Spectrum Analysis

The following data summarizes the spectrum based on the active phenol moiety. Note that *Pseudomonas* efficacy is heavily dependent on formulation aids (chelators).

Spectrum Overview Table

Target Class	Susceptibility	Key Observations	Estimated MIC (Active Phenol)
Gram-Positive Bacteria	High	Highly effective against <i>S. aureus</i> and <i>Enterococcus</i> . Primary target.	15 – 50 ppm
Gram-Negative Bacteria	Moderate	<i>E. coli</i> is susceptible. <i>Pseudomonas</i> shows intrinsic resistance due to efflux pumps; requires EDTA.	250 – >1000 ppm
Mycobacteria	High	Tuberculocidal. Penetrates the waxy mycolic acid layer effectively.	50 – 200 ppm
Fungi / Yeast	High	Excellent against <i>Candida albicans</i> and <i>T. mentagrophytes</i> .	20 – 100 ppm
Enveloped Viruses	High	Lipophilic nature disrupts viral envelope (e.g., Influenza, Coronaviruses).	Formulation Dependent
Non-Enveloped Viruses	Low	Generally ineffective against Poliovirus or Parvovirus without high alkaline synergy.	N/A (Resistant)

The Pseudomonas Challenge

Pseudomonas aeruginosa is the limiting organism for this compound. The outer membrane lipopolysaccharide (LPS) layer repels the hydrophobic phenol.

- Solution: Formulate with EDTA or Sodium Citrate. These chelators strip

and

from the LPS, destabilizing the outer membrane and allowing the phenol to penetrate.

Experimental Protocol: pH-Adjusted MIC Determination

Standard CLSI broth microdilution protocols must be modified. If you dilute the sodium salt directly into broth, the pH may remain too high for activity, or the phenol may precipitate if the broth is too acidic.

Objective: Determine Minimum Inhibitory Concentration (MIC) while controlling for solubility and pH.

Reagents

- Stock Solution: 10,000 ppm **Sodium 2-benzyl-4-chlorophenolate** in deionized water.
- Diluent: Mueller-Hinton Broth (MHB) adjusted to pH 7.2.
- Neutralizer (for Time-Kill): Dey-Engley (D/E) Broth (Phenols are reversible; neutralization is mandatory).

Workflow Description

- Preparation: Create serial dilutions of the sodium salt in water.
- Activation: Add dilutions to MHB. Critical Step: Verify that the final pH of the well is between 7.0 and 8.0. If the concentration of the sodium salt is high, it will buffer the media to >pH 9, yielding a false negative (no kill).
- Inoculation: Add

CFU/mL bacterial suspension.
- Incubation: 35°C for 24 hours.
- Readout: Visual turbidity check.

Diagram 2: Experimental Workflow



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Caption: Step-by-step microdilution protocol emphasizing the critical pH Check step to ensure the active phenol moiety is present.

Formulation & Synergies

For drug development or disinfectant formulation, the sodium salt is rarely used as a monotherapy.

- Solubility Management: The salt is used to get the molecule into the bottle (concentrate). Upon dilution and application, the pH should drop (via buffer or surface interaction) to release the phenol.
- Anionic Compatibility: Unlike QACs, this compound is compatible with anionic surfactants (soaps), making it ideal for "scrub" formulations.
- Synergistic Pairs:
 - With Isopropanol: Increases membrane permeability and evaporation rate.
 - With EDTA: Essential for Gram-negative efficacy.
 - With Phenylphenol: Often paired (e.g., Amylphenol + Phenylphenol) to broaden the spectrum against mold.

References

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